

# 3-Chlorophenylhydrazine hydrochloride physical and chemical properties

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## Compound of Interest

Compound Name: 3-Chlorophenylhydrazine  
hydrochloride

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An In-depth Technical Guide to **3-Chlorophenylhydrazine Hydrochloride**: Physical and Chemical Properties for Researchers and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Chlorophenylhydrazine hydrochloride** (CAS No: 2312-23-4), a key intermediate in organic synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed data, experimental protocols, and visualizations to support laboratory work and theoretical understanding. The information compiled herein covers its chemical identity, physical characteristics, reactivity, and established analytical and synthesis methodologies.

## Chemical Identity and Structure

**3-Chlorophenylhydrazine hydrochloride** is the hydrochloride salt of 3-chlorophenylhydrazine. The salt form enhances its stability and solubility in aqueous solutions, making it a convenient precursor for various chemical transformations.[1]

- IUPAC Name: (3-chlorophenyl)hydrazine;hydrochloride[2]
- Synonyms: (3-Chlorophenyl)hydrazine monohydrochloride, m-Chlorophenylhydrazine hydrochloride, N-(3-Chlorophenyl)hydrazine hydrochloride[1]

- CAS Number: 2312-23-4[3][4]
- Molecular Formula: C<sub>6</sub>H<sub>8</sub>Cl<sub>2</sub>N<sub>2</sub> (also represented as C<sub>6</sub>H<sub>7</sub>ClN<sub>2</sub>·HCl)[4][5]
- InChI Key: CRRIAWUJYMLJOE-UHFFFAOYSA-N[3][5]

## Physical and Chemical Properties

The physical and chemical properties of **3-Chlorophenylhydrazine hydrochloride** are summarized in the tables below, providing a clear reference for experimental design and handling.

### Table 1: Physical Properties

Property	Value	Source(s)
Appearance	White to cream or pale brown crystalline powder	[5][6][7]
Molecular Weight	179.05 g/mol	[4][8]
Melting Point	240-245 °C (decomposes)	[3][9]
Boiling Point	266 °C at 760 mmHg	[3]
Solubility	Soluble in water and methanol	[1][6]
Flash Point	114.7 °C	[3]
Vapor Pressure	0.00887 mmHg at 25 °C	[3]

### Table 2: Chemical and Safety Properties

Property	Value	Source(s)
LogP	3.20090	[3]
Stability	Stable under recommended storage conditions. Air and moisture sensitive.	[6][10]
Incompatible Materials	Strong oxidizing agents	[9][10]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H334 (May cause allergy or asthma symptoms or breathing difficulties if inhaled)	[6][9]
Signal Word	Danger	[3][8]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-Chlorophenylhydrazine hydrochloride** are crucial for its application in research and development.

### Synthesis Protocol: Diazotization and Reduction of 3-Chloroaniline

A common method for synthesizing **3-Chlorophenylhydrazine hydrochloride** involves the diazotization of 3-chloroaniline, followed by a reduction of the resulting diazonium salt.[11]

Materials:

- 3-Chloroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Sodium Metabisulfite (Na<sub>2</sub>S<sub>2</sub>O<sub>5</sub>) or Stannous Chloride (SnCl<sub>2</sub>)

- Sodium Hydroxide (NaOH)
- Deionized Water
- Ice

Procedure:

- Diazotization:
  - In a beaker, dissolve 3-chloroaniline in a solution of concentrated hydrochloric acid and water.[\[11\]](#)
  - Cool the mixture to 0-5 °C in an ice bath.[\[12\]](#)
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the aniline solution, maintaining the temperature below 5 °C.[\[11\]](#)[\[13\]](#)
  - Stir the mixture for an additional 20-30 minutes after the addition is complete to ensure the full formation of the diazonium salt.[\[11\]](#)
- Reduction:
  - In a separate vessel, prepare a reducing solution. A solution of sodium metabisulfite and sodium hydroxide in water can be used, with the pH adjusted to between 7 and 9.[\[11\]](#)
  - Cool the reducing solution to approximately 15-20 °C.[\[11\]](#)
  - Slowly add the previously prepared diazonium salt solution to the reducing solution, carefully controlling the temperature.[\[11\]](#)
- Hydrolysis and Isolation:
  - After the reduction is complete, acidify the reaction mixture by adding concentrated hydrochloric acid.[\[11\]](#)
  - Heat the solution to approximately 90-100 °C for about 30 minutes to hydrolyze the intermediate.[\[11\]](#)

- Cool the mixture to below 20 °C to precipitate the **3-Chlorophenylhydrazine hydrochloride** product.[\[11\]](#)
- Collect the solid product by filtration and wash it with cold water.
- Dry the product under vacuum to obtain the final compound.[\[11\]](#)

## Analytical Protocol: Purity Assessment by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of **3-Chlorophenylhydrazine hydrochloride** and detecting related impurities, such as positional isomers.[\[12\]](#)

### Instrumentation & Conditions:

- HPLC System: A system equipped with a UV detector (e.g., Shimadzu LC-PDA system).[\[12\]](#)
- Column: Waters X-Bridge C18 column (250 mm × 4.6 mm, 3.5 µm) or equivalent.[\[12\]](#)
- Mobile Phase: A gradient of acetonitrile and a buffered aqueous solution (e.g., phosphate buffer).
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: UV detection at 239 nm.[\[12\]](#)
- Column Temperature: Maintained at a constant temperature, e.g., 30 °C.

### Procedure:

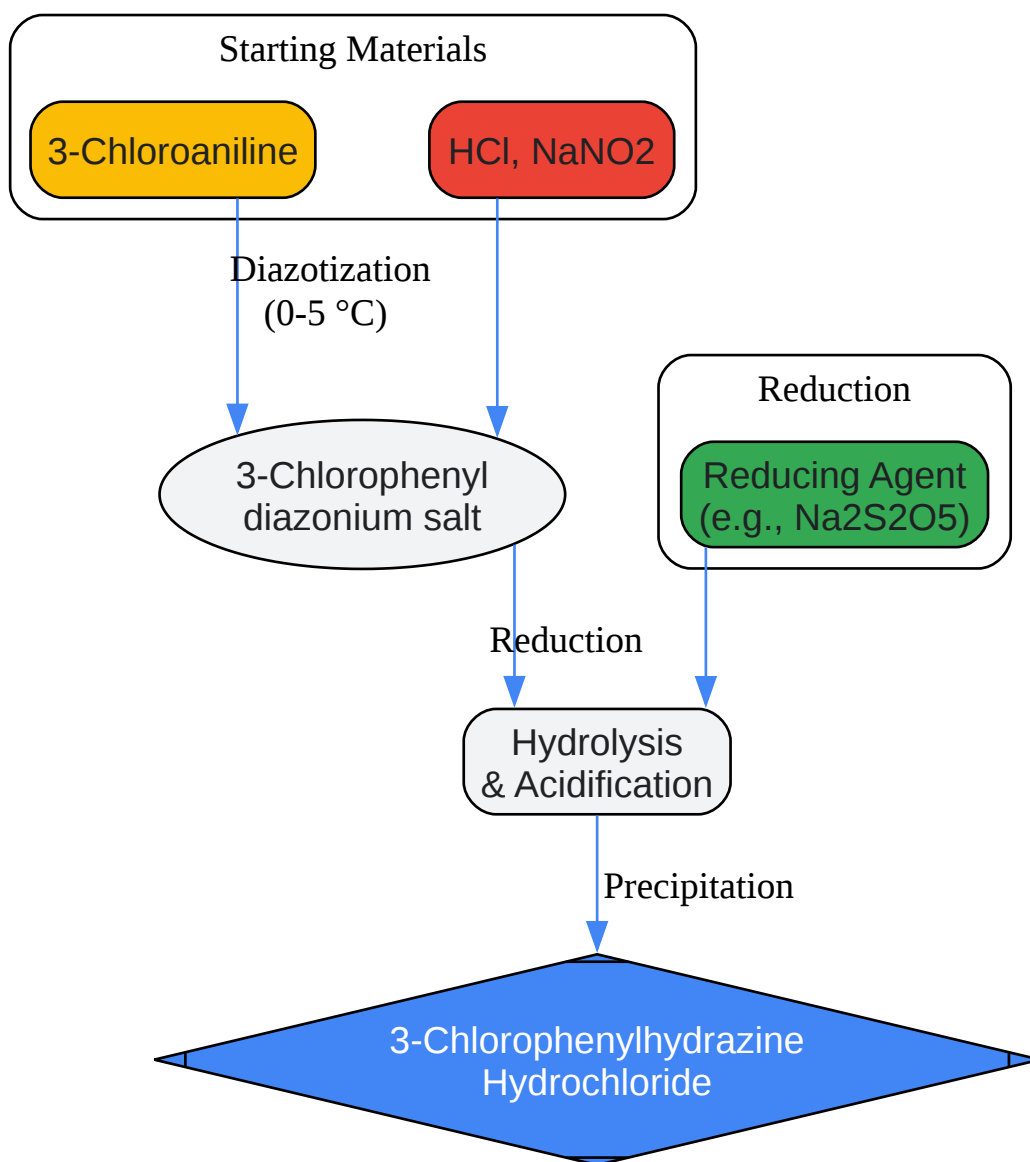
- Standard Preparation: Prepare a standard solution of **3-Chlorophenylhydrazine hydrochloride** of a known concentration in a suitable solvent (e.g., methanol or a mixture of water and acetonitrile).
- Sample Preparation: Accurately weigh and dissolve the sample to be analyzed in the same solvent as the standard to achieve a similar concentration.

- Injection: Inject equal volumes (e.g., 5  $\mu$ L) of the standard and sample solutions into the HPLC system.<sup>[12]</sup>
- Analysis: Record the chromatograms and determine the area of the main peak corresponding to **3-Chlorophenylhydrazine hydrochloride**. Calculate the purity by comparing the peak area of the sample to that of the standard. Impurities can be identified by their retention times relative to the main peak and quantified.

## Visualizations

Diagrams created using Graphviz (DOT language) illustrate key processes and relationships involving **3-Chlorophenylhydrazine hydrochloride**.

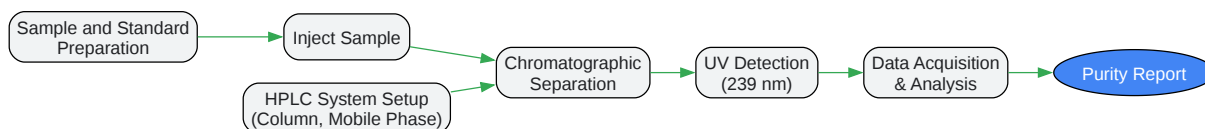
## Synthesis Workflow



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Caption: Workflow for the synthesis of **3-Chlorophenylhydrazine hydrochloride**.

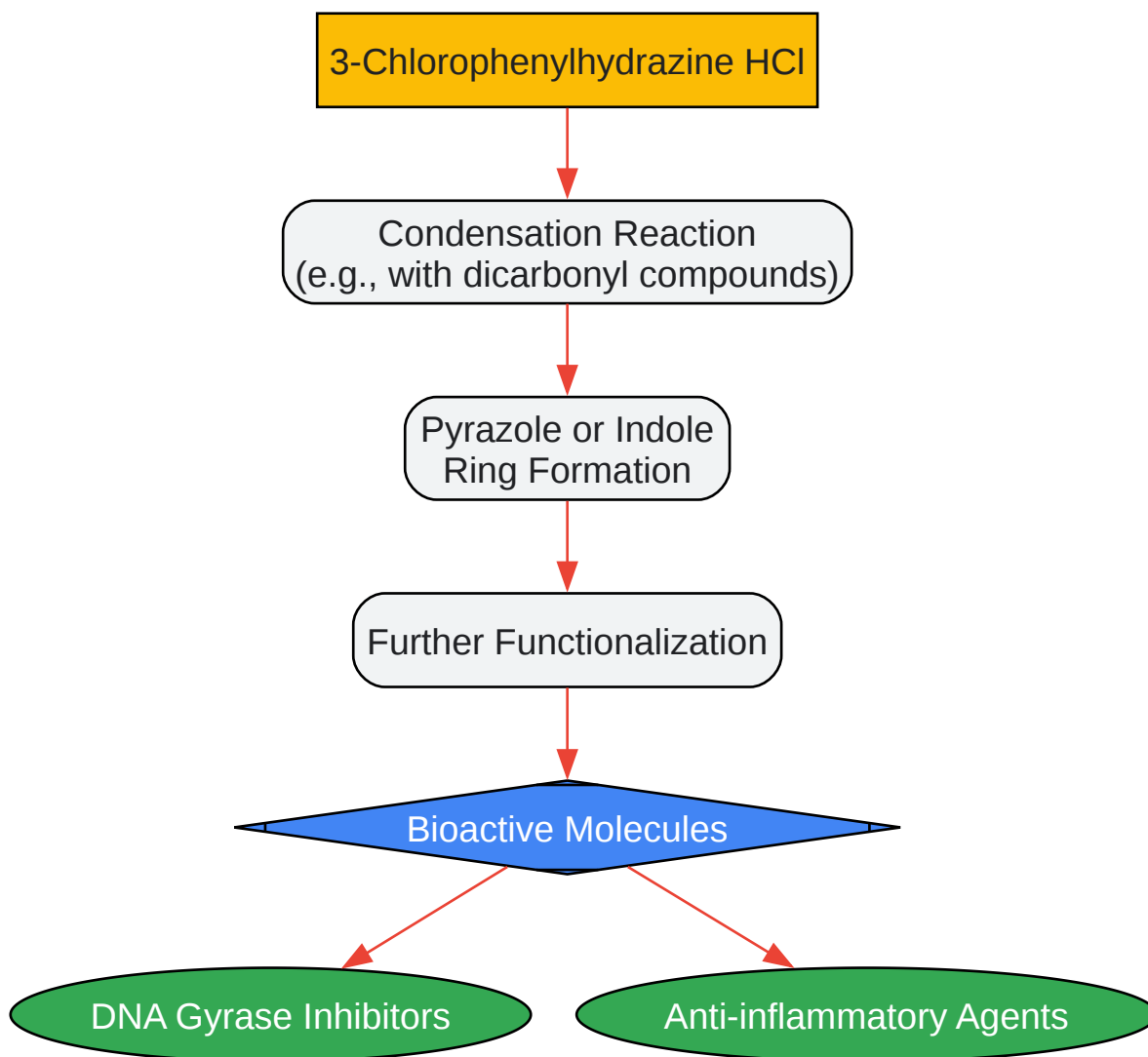
## HPLC Analysis Workflow



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Caption: General workflow for HPLC purity analysis.

## Role in Drug Discovery



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Caption: Role as a building block in synthesizing bioactive molecules.

## Applications in Research and Drug Development

**3-Chlorophenylhydrazine hydrochloride** serves as a versatile building block in organic chemistry, particularly in the synthesis of heterocyclic compounds. Its primary application lies in



the Fischer indole synthesis to create chlorinated indole derivatives. Furthermore, it is a precursor for synthesizing various pyrazole-containing compounds, some of which have shown potential as potent DNA gyrase inhibitors with antibacterial activity.[3] Its utility extends to the development of other biologically active molecules and dyes.[13]

## Handling and Safety

Due to its hazardous nature, **3-Chlorophenylhydrazine hydrochloride** must be handled with appropriate safety precautions.[1]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[9][10] A NIOSH-approved respirator is recommended if dust formation is likely.[9][10]
- Handling: Avoid contact with skin and eyes and prevent the formation of dust and aerosols. [9] Use in a well-ventilated area or under a chemical fume hood.[14] Do not eat, drink, or smoke when using this product.[6]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[9][10] It is recommended to store under an inert gas as the compound can be air and hygroscopic.[6]
- First Aid: In case of inhalation, move the person to fresh air. If skin contact occurs, wash off with soap and plenty of water. For eye contact, flush with water. If swallowed, rinse the mouth with water. In all cases of exposure, seek medical attention.[9]

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